

Lanosol: A Comprehensive Technical Guide to its Structure Elucidation and Spectral Data

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Compound of Interest

Compound Name: *Lanosol*

Cat. No.: *B1195854*

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Introduction

Lanosol, chemically known as 2,3-dibromo-4,5-dihydroxybenzyl alcohol, is a significant bromophenol predominantly isolated from the red alga *Vertebrata lanosa* (formerly *Polysiphonia lanosa*).^{[1][2][3]} This marine natural product has garnered attention within the scientific community due to its prevalence in *V. lanosa* and its potential biological activities. This technical guide provides an in-depth overview of the structure elucidation of **lanosol**, presenting its spectral data in a clear, comparative format, and detailing the experimental protocols for its isolation and characterization.

Structure and Properties

Chemical Structure:

IUPAC Name: 2,3-dibromo-4,5-dihydroxybenzyl alcohol

Molecular Formula: $C_7H_6Br_2O_3$

Molecular Weight: 313.93 g/mol

Isolation of Lanosol from *Vertebrata lanosa*

The isolation of **lanosol** from its natural source, the red alga *Vertebrata lanosa*, is a critical first step for its structural analysis and bioactivity screening.

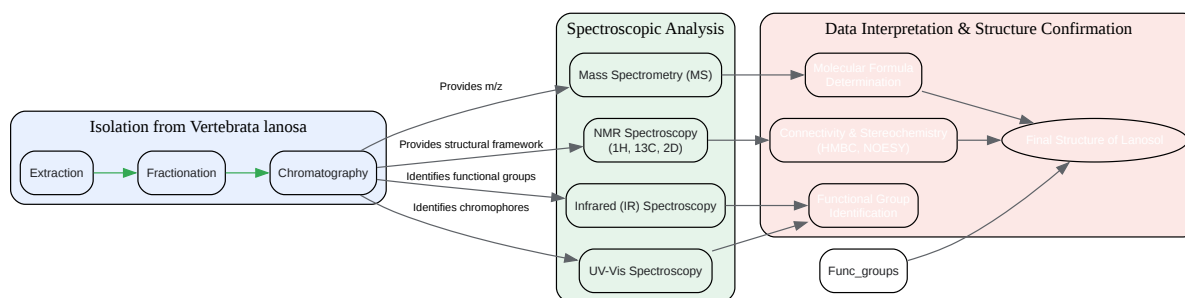
Experimental Protocol:

A general procedure for the isolation of **lanosol** involves the following steps:

- **Collection and Preparation of Algal Material:** Fresh samples of *Vertebrata lanosa* are collected and typically air-dried or freeze-dried to preserve the chemical constituents. The dried algal material is then ground into a fine powder to increase the surface area for efficient extraction.
- **Solvent Extraction:** The powdered alga is subjected to extraction with a suitable organic solvent, often methanol or a mixture of methanol and dichloromethane. This process is usually carried out at room temperature over an extended period or under reflux to ensure exhaustive extraction of the secondary metabolites.
- **Fractionation of the Crude Extract:** The resulting crude extract is concentrated under reduced pressure to yield a residue. This residue is then subjected to liquid-liquid partitioning using solvents of varying polarity, such as n-hexane, ethyl acetate, and water, to separate compounds based on their polarity. Bromophenols like **lanosol** are typically found in the more polar fractions (e.g., ethyl acetate fraction).
- **Chromatographic Purification:** The fraction enriched with **lanosol** is further purified using a combination of chromatographic techniques. These may include:
 - **Column Chromatography:** Often using silica gel or Sephadex LH-20 as the stationary phase, with a gradient elution system of solvents like hexane, ethyl acetate, and methanol.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** For final purification, reversed-phase HPLC (e.g., with a C18 column) is frequently employed, using a mobile phase such as a methanol-water or acetonitrile-water gradient.
- **Compound Identification:** The purity and identity of the isolated **lanosol** are confirmed by spectroscopic methods.

Structure Elucidation Workflow

The elucidation of **Lanosol**'s structure is a systematic process that integrates various analytical techniques. The logical flow of this process is depicted in the diagram below.



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References

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